Application of Arachidonoyl Serinol in Angiogenesis Research Models

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Compound of Interest

Compound Name:	*Arachidonoyl Serinol*
Cat. No.:	*B14815176*

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Application Notes

Arachidonoyl Serinol (ARA-S) is an endogenous lipid molecule that has emerged as a significant player in the regulation of vascular functions, particularly angiogenesis—the formation of new blood vessels from pre-existing ones.[1][2][3] This process is fundamental in both normal physiological events, such as wound healing and embryonic development, and in pathological conditions, including tumor growth and metastasis.[4] ARA-S, while structurally related to the endocannabinoid anandamide, exhibits weak affinity for the classical cannabinoid receptors CB1 and CB2, as well as the TRPV1 receptor, suggesting a distinct mechanism of action.[1][2][5]

Recent studies have demonstrated the pro-angiogenic properties of ARA-S, highlighting its potential as a therapeutic target for conditions where enhanced vascularization is beneficial.[1][6] In endothelial cells, ARA-S has been shown to stimulate key signaling pathways involved in cell proliferation, migration, and differentiation—critical steps in the angiogenic cascade.[1][5] Specifically, ARA-S activates the p44/42 mitogen-activated protein (MAP) kinase and the protein kinase B (Akt) pathways.[5][7] Furthermore, research indicates that the G protein-

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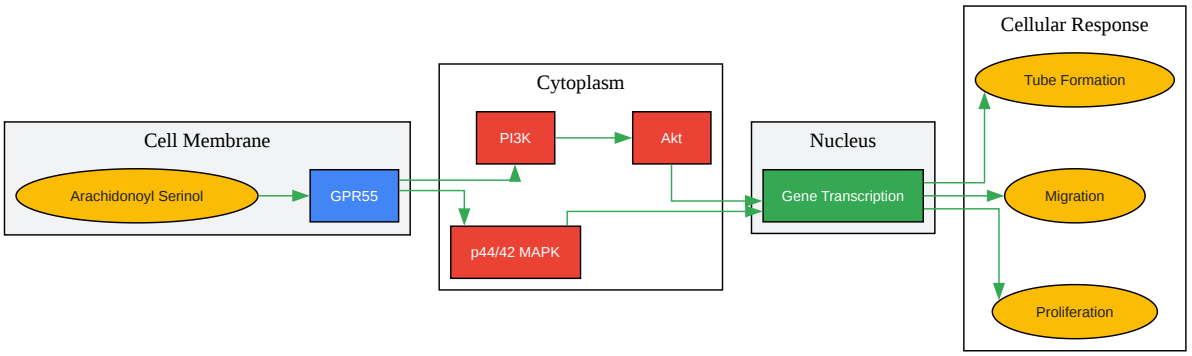
coupled receptor 55 (GPR55) may act as a receptor for ARA-S, mediating its pro-angiogenic effects.[1][3][8]

These application notes provide a comprehensive overview of the use of ARA-S in various angiogenesis research models, detailing its mechanism of action and providing standardized protocols for its evaluation. The information presented is intended to guide researchers in designing and executing experiments to investigate the angiogenic potential of ARA-S and other related compounds.

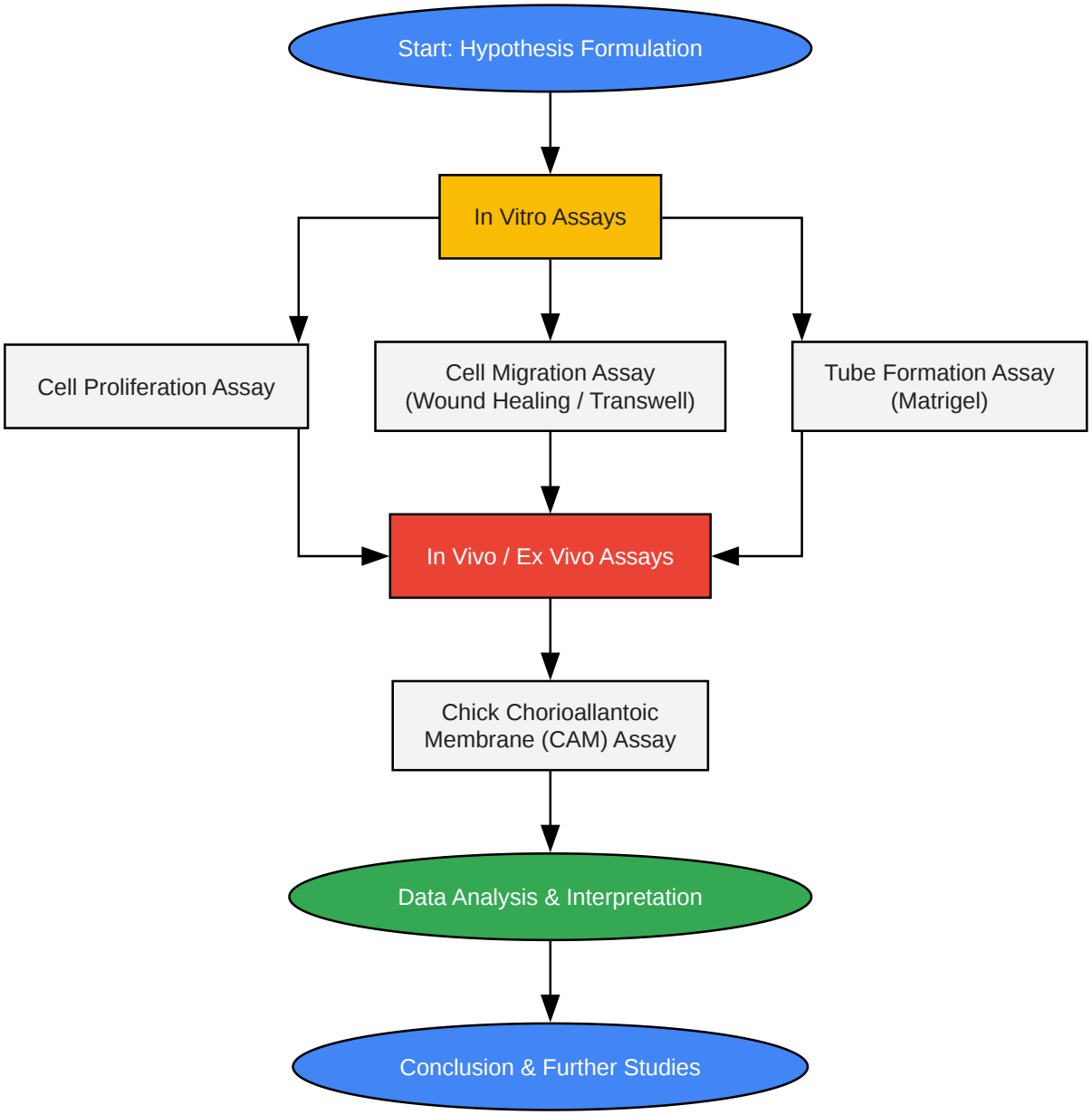
Signaling Pathways and Experimental Workflow

To elucidate the role of **Arachidonoyl Serinol** in angiogenesis, a series of in vitro and in vivo/ex vivo experiments are typically performed. The following diagrams illustrate the key signaling pathway activated by ARA-S in endothelial cells and a standard experimental workflow for its investigation.

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